

# Benchmarking dimethyl oxalate purity from different suppliers

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## Compound of Interest

Compound Name: Dimethyl oxalate

Cat. No.: B050477

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## A Researcher's Guide to Benchmarking Dimethyl Oxalate Purity

For Researchers, Scientists, and Drug Development Professionals

**Dimethyl oxalate** (DMO) is a pivotal chemical intermediate in various synthetic pathways, including the production of ethylene glycol, pharmaceuticals, and specialty polymers. The purity of DMO is paramount, as contaminants can lead to undesirable side reactions, lower yields, and final products that fail to meet stringent quality standards. This guide provides an objective comparison of **dimethyl oxalate** purity from various suppliers based on publicly available data and outlines detailed experimental protocols for independent verification.

## Supplier Purity Comparison

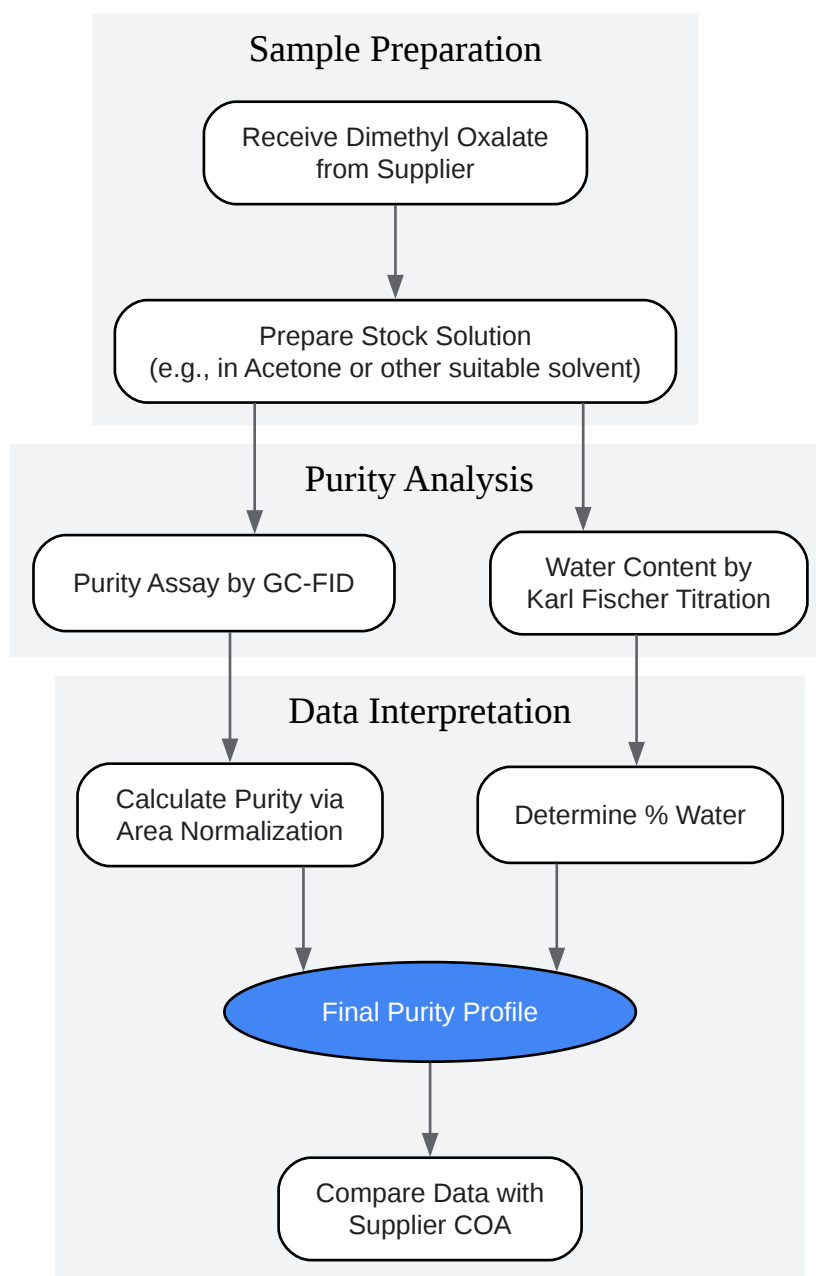
The quality and purity of **dimethyl oxalate** can vary between suppliers. The following table summarizes the stated purity levels and specifications from several chemical suppliers based on their online product listings and certificates of analysis. Researchers should always request a lot-specific Certificate of Analysis (COA) for detailed impurity profiles.

Supplier	Product Name/Grade	Stated Assay (% Purity)	Method	Other Specifications
Sigma-Aldrich	Dimethyl oxalate, ReagentPlus®	99%	Not Specified	Melting Point: 50-54 °C[1]
TCI AMERICA	Dimethyl Oxalate	>99.0%	GC	Appearance: White to Almost white powder/crystal[2]
Thermo Scientific	Dimethyl oxalate, 99%	≥98.5%	GC	Water Content (Karl Fischer): ≤0.75%[3]
Aladdin Scientific	Dimethyl oxalate	min 98%	Not Specified	Molecular Formula: C4H6O4[4]
H&Z Industry	Dimethyl Oxalate, Technical Grade	≥ 99%	Not Specified	Water: ≤ 0.3%, Toluene: ≤ 1%, Ethyl methyl oxalate: ≤ 0.2% [5]
Zhonglan Industry	Dimethyl oxalate	99.25%	Not Specified	Water: 0.15%, Acidity: 0.4 (max 0.5)[6]

Note: This data is compiled from publicly available information and may not reflect the exact specifications of a specific batch. "GC" refers to Gas Chromatography.

## Experimental Verification Workflow

To ensure the quality of **dimethyl oxalate** for sensitive applications, independent verification of purity is recommended. The following workflow outlines the key steps for a comprehensive analysis.



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Caption: Experimental workflow for **dimethyl oxalate** purity verification.

## Detailed Experimental Protocols

The following protocols provide standardized methods for determining the purity and water content of **dimethyl oxalate** samples.

## Purity Determination by Gas Chromatography (GC-FID)

This method is suitable for quantifying the main component and identifying volatile organic impurities. Gas chromatography with flame ionization detection (GC-FID) offers high resolution and sensitivity for this purpose.

- Instrumentation:
  - Gas Chromatograph equipped with a Flame Ionization Detector (FID).
  - Capillary Column: A non-polar column such as a DB-5 or HP-5 (30 m x 0.32 mm, 0.25  $\mu$ m film thickness) is recommended for good separation.[\[7\]](#)
  - Carrier Gas: Helium or Hydrogen at a constant flow rate.
- Sample Preparation:
  - Accurately weigh approximately 100 mg of the **dimethyl oxalate** sample into a 10 mL volumetric flask.
  - Dissolve and dilute to volume with a suitable solvent (e.g., analytical grade acetone or ethyl acetate). Ensure the sample is fully dissolved.
- GC-FID Conditions:
  - Injector Temperature: 250 °C.[\[8\]](#)
  - Detector Temperature: 250 °C.[\[8\]](#)
  - Oven Temperature Program:
    - Initial Temperature: 60 °C, hold for 1 minute.
    - Ramp: Increase temperature at a rate of 10 °C/min to 200 °C.[\[8\]](#)
    - Hold: Maintain 200 °C for 2 minutes.
  - Injection Volume: 1  $\mu$ L.

- Split Ratio: 50:1 or as appropriate for the concentration.
- Data Analysis:
  - Integrate the peaks in the resulting chromatogram.
  - Calculate the purity of **dimethyl oxalate** using the area percent method (area normalization), assuming all components have a similar response factor in the FID.
  - Purity (%) = (Area of **Dimethyl Oxalate** Peak / Total Area of All Peaks) x 100.

## Water Content Determination by Karl Fischer Titration

This is a standard method for the accurate quantification of water content in solid samples.

- Instrumentation:
  - Volumetric or Coulometric Karl Fischer Titrator.
- Reagents:
  - Karl Fischer reagent (e.g., Hydranal-Composite 5).
  - Anhydrous methanol or a suitable solvent for **dimethyl oxalate**.
- Procedure (Volumetric Method):
  - Standardize the Karl Fischer reagent with a known amount of water or a certified water standard.
  - Add a known volume of anhydrous solvent to the titration vessel and titrate to a stable, dry endpoint.
  - Accurately weigh and add a suitable amount of the **dimethyl oxalate** sample to the vessel.
  - Titrate the sample with the standardized Karl Fischer reagent until the endpoint is reached.

- The instrument software will calculate the water content, typically expressed as a percentage (w/w).

By combining the results from GC-FID and Karl Fischer titration, researchers can build a comprehensive purity profile of the **dimethyl oxalate** sample, allowing for an informed comparison against supplier specifications and ensuring the material's suitability for their specific research or development needs.

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## References

- 1. シュウ酸ジメチル ReagentPlus®, 99% | Sigma-Aldrich [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 2. Dimethyl Oxalate | 553-90-2 | Tokyo Chemical Industry (India) Pvt. Ltd. [[tcichemicals.com](https://tcichemicals.com)]
- 3. Dimethyl oxalate, 99% 100 g | Request for Quote | Thermo Scientific Chemicals | [thermofisher.com](https://thermofisher.com) [[thermofisher.com](https://thermofisher.com)]
- 4. [calpaclab.com](https://calpaclab.com) [[calpaclab.com](https://calpaclab.com)]
- 5. Dimethyl oxalate | 553-90-2 - BuyersGuideChem [[buyersguidechem.com](https://buyersguidechem.com)]
- 6. [cn.haihangindustry.com](https://cn.haihangindustry.com) [[cn.haihangindustry.com](https://cn.haihangindustry.com)]
- 7. [umsl.edu](https://umsl.edu) [[umsl.edu](https://umsl.edu)]
- 8. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
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